

Application of Cetrimide in Microbial Limit Testing for Pharmaceuticals

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Compound of Interest

Compound Name: Citramide

Cat. No.: B3344124

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Application Notes

Introduction

Cetrimide, a quaternary ammonium compound, is a cationic surfactant with potent antimicrobial properties. In the pharmaceutical industry, it is a critical component in microbial limit testing, particularly for the selective isolation and identification of *Pseudomonas aeruginosa*.^{[1][2]} Its ability to inhibit the growth of a wide range of bacteria while being less effective against *P. aeruginosa* makes it an invaluable selective agent in culture media.^{[3][4]} This application is crucial for ensuring the microbial quality of non-sterile pharmaceutical products as outlined in pharmacopeial chapters such as USP <61> (Microbiological Enumeration Tests) and USP <62> (Tests for Specified Microorganisms).^{[5][6]}

Mechanism of Action

Cetrimide's primary mechanism of action involves the disruption of the bacterial cell membrane.^[4] As a positively charged cationic surfactant, it electrostatically interacts with the negatively charged components of the bacterial cell wall and membrane. This initial binding is followed by the insertion of its hydrophobic tail into the lipid bilayer, leading to a loss of membrane integrity, leakage of essential intracellular contents, and ultimately, cell lysis.^{[7][8]}

Spectrum of Activity

Cetrimide is effective against a broad spectrum of Gram-positive and some Gram-negative bacteria.[9] However, *Pseudomonas aeruginosa* exhibits a higher tolerance, allowing for its selective isolation.[3] The following table summarizes the available data on the antimicrobial activity of Cetrimide.

Quantitative Data

Table 1: Minimum Inhibitory Concentration (MIC) of Cetrimide

Microorganism	Strain	MIC (µg/mL)	Reference
<i>Pseudomonas aeruginosa</i>	Clinical Isolates	1.6 - 204.8	[10]
<i>Pseudomonas aeruginosa</i>	Penicillin-Resistant	≥ 400	[11]
<i>Escherichia coli</i>	Penicillin-Resistant	50	[11]
<i>Staphylococcus aureus</i>	Penicillin-Resistant	6.25	[11]
<i>Aspergillus flavus</i>	Fungal Isolate	10	[7]

Note: MIC values can vary depending on the specific strain and testing conditions.

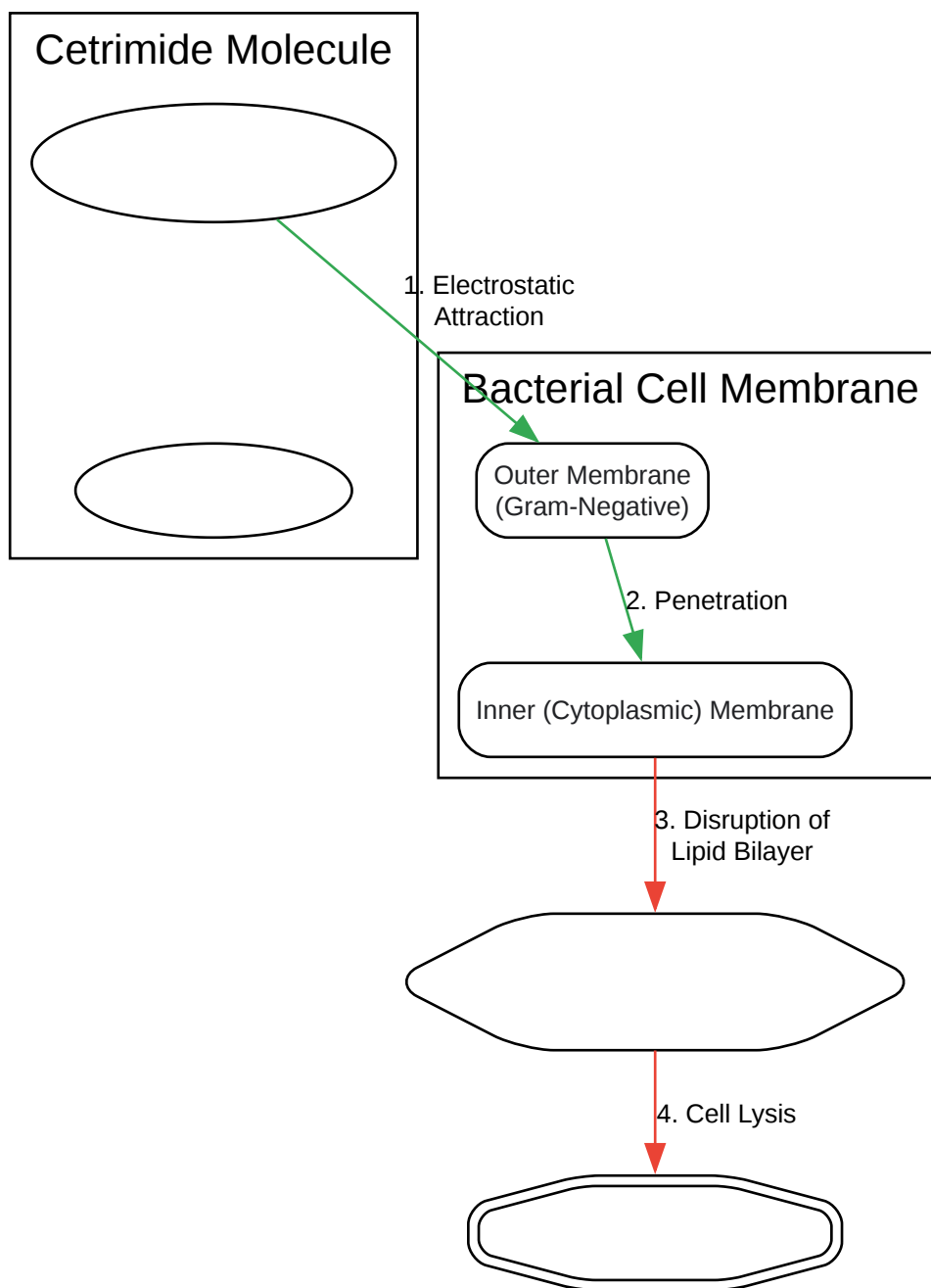
Table 2: Antimicrobial Efficacy of 1% Cetrimide (Log Reduction)

Microorganism	Strain	Log Reduction (10 min)	Log Reduction (20 min)	Reference
Pseudomonas aeruginosa	ATCC 25619	≥ 6	≥ 6	[12]
Escherichia coli	ATCC 8739	< 6	≥ 6	[12]
Salmonella typhimurium	ATCC 14028	≥ 6	≥ 6	[12]
Bacillus subtilis	ATCC 6633	≥ 6	≥ 6	[12]
Candida albicans	ATCC 10231	≥ 6	≥ 6	[12]

Visualizations

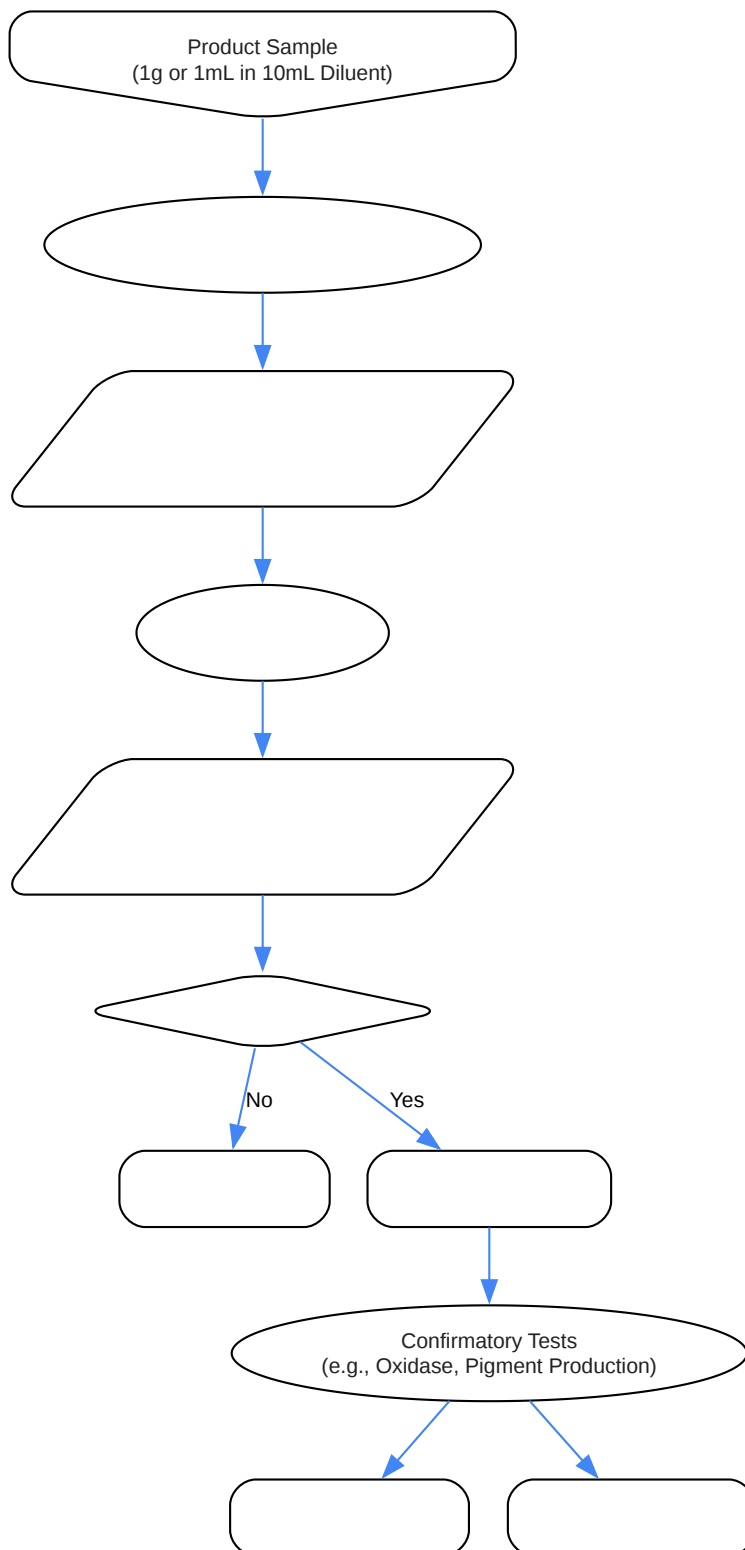
Signaling Pathway and Experimental Workflows

Mechanism of Action of Cetrimide on Bacterial Cell



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Caption: Mechanism of Cetrimide Action on Bacteria.

Workflow for USP <62> Test for *Pseudomonas aeruginosa*[Click to download full resolution via product page](#)

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